

# Physicochemical Properties and Environmental Persistence of Bifenthrin: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the core physicochemical properties and environmental persistence of **bifenthrin**, a synthetic pyrethroid insecticide. The information is intended for researchers, scientists, and professionals in drug development and environmental science, offering detailed data, experimental methodologies, and visual representations of key processes.

## **Physicochemical Properties**

**Bifenthrin** is a non-polar molecule characterized by its low water solubility and high affinity for organic matter.[1] These properties significantly influence its environmental behavior and persistence. It is a white or pale tan waxy solid with a faint, slightly sweet odor.[2][3][4]

Table 1: Physicochemical Properties of Bifenthrin



Property	Value	Conditions
Molecular Formula	C23H22ClF3O2	
Molecular Weight	422.9 g/mol	
CAS Number	82657-04-3	-
Appearance	Off-white to pale tan waxy solid	-
Melting Point	68-71°C	[5][6]
Boiling Point	320 - 350 °C	[7]
Vapor Pressure	1.81 x 10 <sup>-7</sup> mmHg	at 25°C[8]
Water Solubility	< 1 μg/L (0.1 mg/L)	[3][8][9]
Octanol-Water Partition Coefficient (log Kow)	> 6.0	[1][3][9]
Henry's Law Constant	7.2 x 10 <sup>-3</sup> atm⋅m³/mol	

## **Environmental Persistence and Fate**

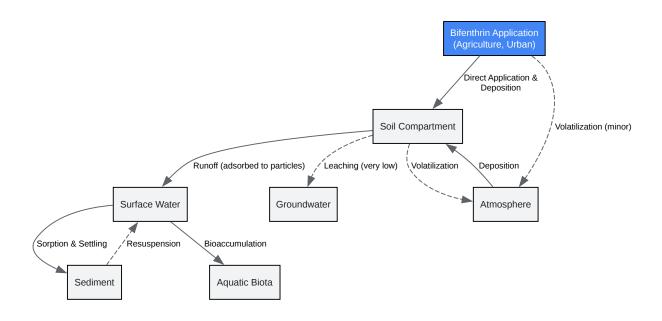
**Bifenthrin**'s strong adsorption to soil and sediment particles, coupled with its low water solubility, dictates its environmental persistence.[2][9] It has a low potential to contaminate groundwater due to its immobility in soil.[2][3][8] However, it can be transported to surface waters via runoff of soil particles to which it is adsorbed.[2][8]

Table 2: Environmental Persistence of **Bifenthrin** 



Compartment	Half-life (t <sub>1</sub> / <sub>2</sub> )	Conditions
Soil (Aerobic)	97 - 250 days	Dependent on soil type[8]
Soil (Field Dissipation)	122 - 345 days	[8]
Water (Aqueous Photolysis)	276 - 416 days	[1][8]
Sediment (Aerobic)	12 - 16 months	at 20°C[8]
Sediment (Anaerobic)	8 - 16 months	at 20°C[8]
Bioconcentration Factor (BCF) in fish	21,000 - 28,000	Fathead minnows[8]
Soil Sorption Coefficient (Koc)	1.31 x 10 <sup>5</sup> - 3.02 x 10 <sup>5</sup>	[8]

**Bifenthrin** exhibits a high potential for bioaccumulation in aquatic organisms, as indicated by its high bioconcentration factor (BCF).[8] In fish, this is attributed to their slower metabolism of the compound.[2]



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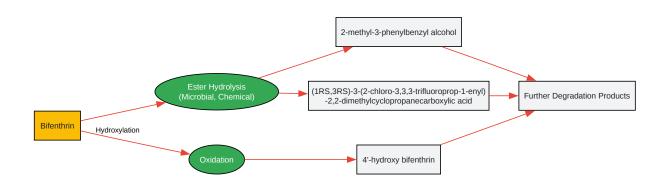
Figure 1: Environmental Fate and Transport of Bifenthrin.

## **Degradation Pathways**

**Bifenthrin** degradation in the environment occurs through several pathways, including microbial degradation, photodegradation, and hydrolysis. The primary metabolic pathway in both mammals and the environment involves the hydrolysis of the ester linkage.[8]

- Microbial Degradation: This is a significant pathway for bifenthrin degradation in soil and sediment.[10]
- Photodegradation: Bifenthrin is relatively stable to photolysis in water, with long half-lives.[1]
   [8]
- Hydrolysis: **Bifenthrin** is stable to abiotic hydrolysis at neutral and acidic pH but can be labile at higher pH.[8][9][11]

The main degradation pathway results in the formation of 4'-hydroxy **bifenthrin**.[2] In mammals, **bifenthrin** is rapidly metabolized in the liver, primarily through hydrolysis of the ester bond, followed by oxidation.[2][8]



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Figure 2: Primary Degradation Pathways of Bifenthrin.



## **Experimental Protocols**

The determination of physicochemical properties and environmental fate parameters for pesticides like **bifenthrin** generally follows standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

4.1 Water Solubility (OECD Guideline 105)

The column elution method is commonly used for substances with low solubility like **bifenthrin**.

- Preparation: A solid support material (e.g., glass beads) is coated with an excess of bifenthrin.
- Column Packing: The coated support is packed into a chromatography column.
- Elution: Water is passed through the column at a constant temperature and slow flow rate to ensure saturation.
- Analysis: The concentration of bifenthrin in the eluted water is measured using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).
- Equilibrium: Elution continues until the concentration of **bifenthrin** in the eluate is constant, indicating that the water is saturated.
- 4.2 Octanol-Water Partition Coefficient (Kow) (OECD Guideline 107/117)

The Shake Flask method or HPLC method is used. Given **bifenthrin**'s very high Kow, the HPLC method is often preferred.

- HPLC System Setup: A reverse-phase HPLC column (e.g., C18) is used with a mobile phase of a water-miscible organic solvent (e.g., methanol) and water.
- Calibration: A series of reference compounds with known log Kow values are injected, and their retention times are recorded. A calibration curve of log retention time versus log Kow is created.
- Sample Analysis: Bifenthrin is injected into the HPLC system under the same conditions.

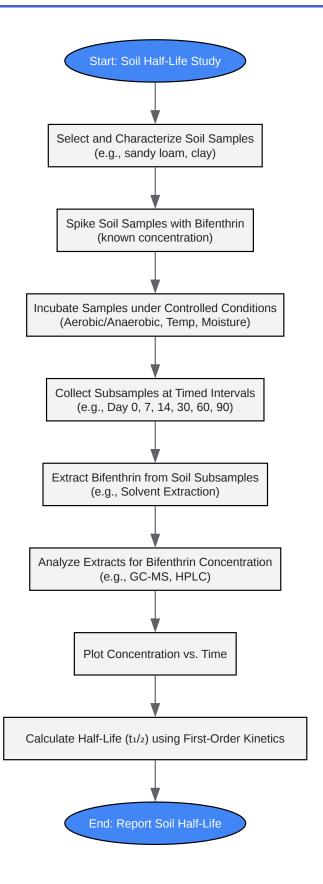


- Calculation: The retention time of bifenthrin is used to calculate its log Kow from the calibration curve.
- 4.3 Soil Sorption/Desorption (OECD Guideline 106)

The batch equilibrium method is employed to determine the soil sorption coefficient (Koc).

- Soil Selection: A range of characterized soils with varying organic carbon content, pH, and texture are used.
- Solution Preparation: A solution of bifenthrin in a calcium chloride solution (to mimic soil solution) is prepared.
- Equilibration: Weighed amounts of soil are mixed with the **bifenthrin** solution in centrifuge tubes. The tubes are agitated for a period sufficient to reach equilibrium (e.g., 24-48 hours) at a constant temperature.
- Separation: The soil and aqueous phases are separated by centrifugation.
- Analysis: The concentration of bifenthrin remaining in the aqueous phase is determined.
   The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- Calculation: The soil-water distribution coefficient (Kd) is calculated. The organic carbonnormalized sorption coefficient (Koc) is then determined by dividing Kd by the fraction of organic carbon in the soil.





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Figure 3: Experimental Workflow for a Soil Half-Life Study.



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### References

- 1. hardyhenryservices.com [hardyhenryservices.com]
- 2. Bifenthrin Wikipedia [en.wikipedia.org]
- 3. EXTOXNET PIP BIFENTHRIN [extoxnet.orst.edu]
- 4. BIFENTHRIN | Occupational Safety and Health Administration [osha.gov]
- 5. bifenthrin | CAS#:82657-04-3 | Chemsrc [chemsrc.com]
- 6. 82657-04-3 | CAS DataBase [m.chemicalbook.com]
- 7. simonisbv.nl [simonisbv.nl]
- 8. Bifenthrin Technical Fact Sheet [npic.orst.edu]
- 9. fao.org [fao.org]
- 10. researchgate.net [researchgate.net]
- 11. Bifenthrin CAS#: 82657-04-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [Physicochemical Properties and Environmental Persistence of Bifenthrin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673285#physicochemical-properties-and-environmental-persistence-of-bifenthrin]

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